

3-Bromo-4-nitroaniline molecular weight and formula

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Compound of Interest

Compound Name: 3-Bromo-4-nitroaniline

Cat. No.: B1279795

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A Technical Overview of 3-Bromo-4-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the chemical compound **3-Bromo-4-nitroaniline**, focusing on its fundamental molecular properties. The information is intended to support research and development activities where this compound is utilized as a chemical intermediate.

Core Molecular Information

3-Bromo-4-nitroaniline is an organic compound characterized by the presence of a bromine atom and a nitro group attached to an aniline core. Its chemical structure is foundational to its role in organic synthesis.

The molecular formula for **3-Bromo-4-nitroaniline** is $C_6H_5BrN_2O_2$ [1][2][3][4]. This composition results in a molecular weight of approximately 217.02 g/mol [3][5][6]. Minor variations in the reported molecular weight exist, with some sources citing it as 217.022 g/mol [1][4].

Physicochemical Properties

A summary of the key quantitative data for **3-Bromo-4-nitroaniline** is presented in the table below. These properties are critical for understanding the compound's behavior in various

experimental and industrial settings.

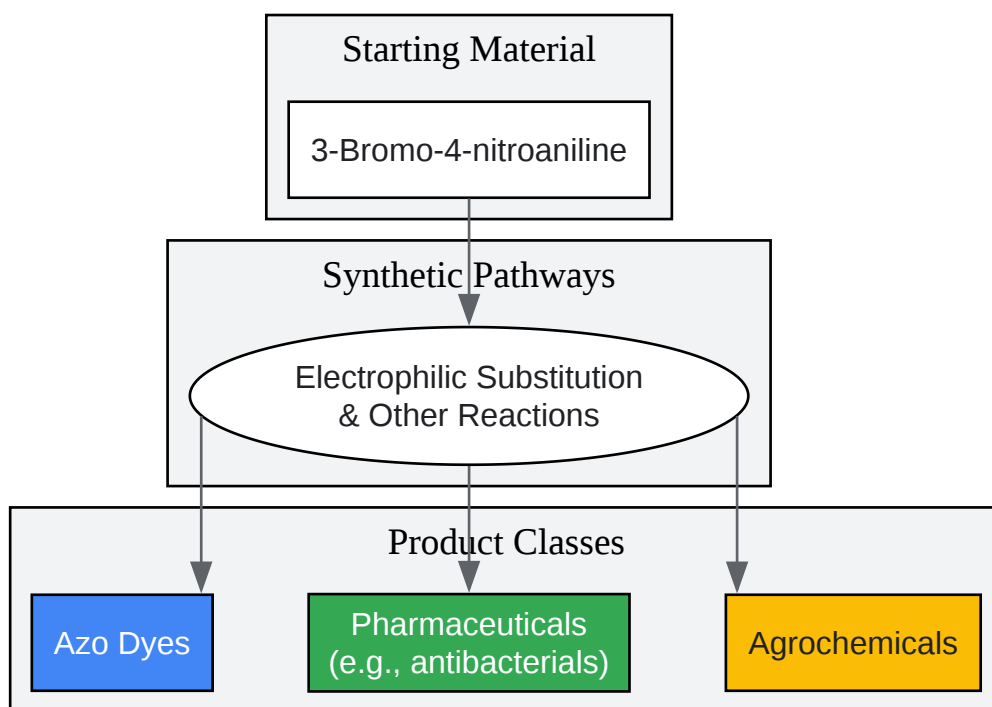
Property	Value
Molecular Formula	C6H5BrN2O2[1][2][3][4]
Molecular Weight	217.02 g/mol [3][5][6]
Alternate Molecular Weight	217.022 g/mol [1][4]
Appearance	Yellow powder or Light yellow to yellow solid[3][5]
Melting Point	168-177 °C[3], 259 °C[1][5]
Boiling Point	339.32 °C at 760 mmHg[1][2]
Density	1.812 g/cm ³ [1][2]
CAS Number	40787-96-0[1][2][3][4]

Note: Discrepancies in reported melting points may be due to different experimental conditions or purities.

Synthetic Applications

While detailed experimental protocols and specific signaling pathways involving **3-Bromo-4-nitroaniline** are not extensively detailed in publicly available literature, its primary role is well-established as a versatile intermediate in organic synthesis. The compound's reactivity allows for its use in the production of more complex molecules.

The logical workflow for the application of **3-Bromo-4-nitroaniline** in various industries is illustrated in the diagram below.



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Synthetic utility of **3-Bromo-4-nitroaniline**.

This compound is a crucial building block in the synthesis of a range of commercial products[3]. Its functional groups are leveraged in the manufacturing of azo dyes for textiles, the development of pharmaceutical agents with antibacterial and antifungal properties, and the creation of new agrochemicals[3].

Due to the nature of the available data, this guide focuses on the fundamental chemical properties of **3-Bromo-4-nitroaniline**. For detailed experimental protocols or specific biological pathway information, professionals are encouraged to consult specialized synthetic chemistry journals and internal research data.

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